

Personal protective equipment for handling 3-(N,N-Diethylaminocarbonyl)phenylboronic acid

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Compound of Interest

Compound Name: 3-(N,N-Diethylaminocarbonyl)phenylboronic acid

Cat. No.: B1333974

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Essential Safety and Handling Guide for 3-(N,N-Diethylaminocarbonyl)phenylboronic acid

Disclaimer: No specific Safety Data Sheet (SDS) was found for **3-(N,N-Diethylaminocarbonyl)phenylboronic acid** (CAS No. 237413-05-7). The following guidance is based on the safety data of structurally similar boronic acid compounds. It is imperative to treat this compound with the care required for a potentially hazardous substance and to consult a qualified safety professional before handling.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **3-(N,N-Diethylaminocarbonyl)phenylboronic acid**. Adherence to these protocols is essential for ensuring laboratory safety.

Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **3-(N,N-Diethylaminocarbonyl)phenylboronic acid** is anticipated to cause skin irritation, serious eye irritation, and may cause respiratory irritation if inhaled as a dust. A comprehensive suite of PPE is mandatory to prevent exposure.

Table 1: Personal Protective Equipment (PPE) Requirements

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield. [1] [2]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile). [1]	Prevents skin contact. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A flame-resistant lab coat, fully buttoned, with long pants and closed-toe shoes.	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles.	Minimizes the risk of respiratory tract irritation. [2]

Operational Plan: Step-by-Step Handling Procedure

A strict operational protocol is crucial for the safe handling of this compound.

Preparation:

- Ensure that a safety shower and eyewash station are readily accessible before beginning work.
- All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[4\]](#)
- The work area must be clean and free of clutter.

Donning PPE:

- Put on all required personal protective equipment as outlined in Table 1 before handling the chemical.

Handling:

- Keep the container of **3-(N,N-Diethylaminocarbonyl)phenylboronic acid** tightly closed when not in use.^[1]
- Avoid generating dust when transferring the solid. Use appropriate tools, such as a spatula, for transfers.
- If creating a solution, add the solid to the solvent slowly.
- Avoid all personal contact, including inhalation of dust or vapors.

Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.^[1]
- Clean the work area to remove any residual chemical.
- Remove and properly dispose of contaminated PPE as hazardous waste.^[1]



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Caption: Safe handling workflow for **3-(N,N-Diethylaminocarbonyl)phenylboronic acid**.

Disposal Plan

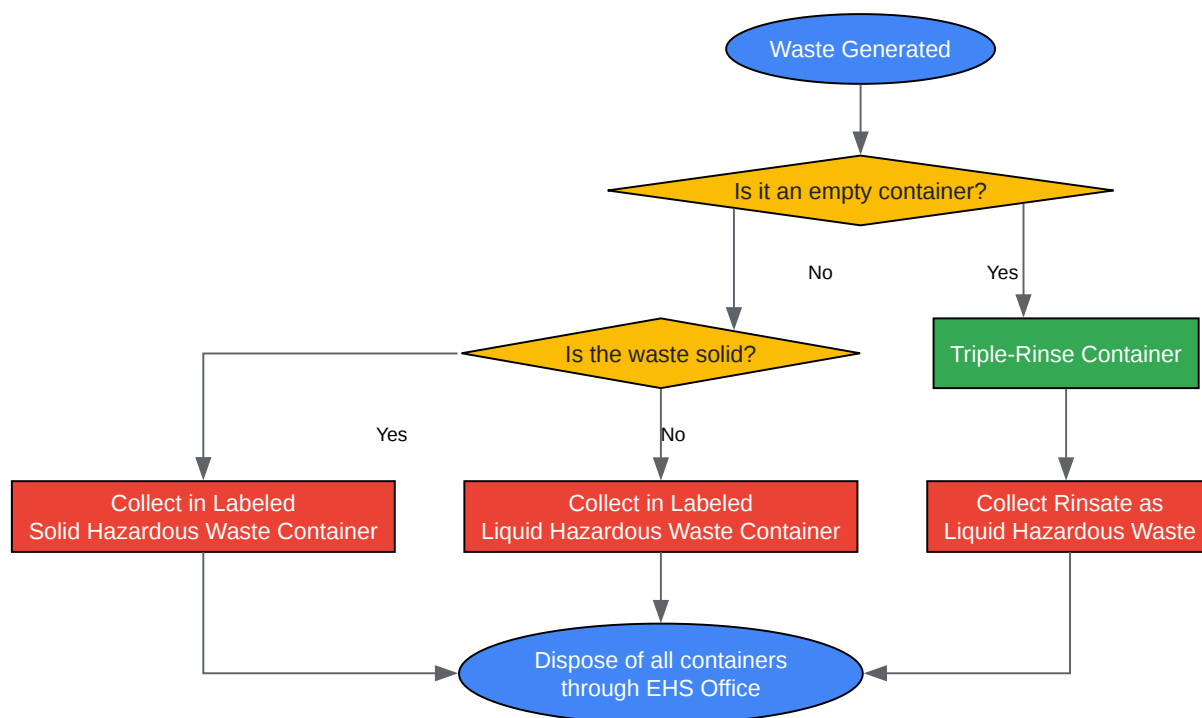
All waste generated from the use of **3-(N,N-Diethylaminocarbonyl)phenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.

Waste Segregation and Collection:

- **Solid Waste:** Collect all solid waste, including residual chemical and contaminated items (e.g., weigh boats, wipes), in a clearly labeled, sealed container for hazardous solid waste.
- **Liquid Waste:** Collect any solutions containing the compound in a separate, clearly labeled, and sealed container for hazardous liquid waste. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- **Empty Containers:** Original containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste.

Disposal Procedure:

- All waste containers must be kept closed except when adding waste.
- Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.
- Label all waste containers with "Hazardous Waste" and the full chemical name.
- Arrange for disposal through your institution's environmental health and safety (EHS) office. Do not dispose of this chemical down the drain.



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Caption: Chemical waste disposal decision process.

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